

In-Depth Technical Guide: Target Selectivity Profile of PF-06737007

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Compound of Interest

Compound Name: PF-06737007

CAS No.: 1863905-38-7

Cat. No.: B15618037

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the target selectivity profile of **PF-06737007**, a potent pan-Trk inhibitor. The information is curated for researchers, scientists, and professionals involved in drug development, offering a centralized resource for understanding its mechanism of action, on-target potency, and off-target profile.

Core Mechanism of Action

PF-06737007 is a small molecule inhibitor that targets the Tropomyosin receptor kinase (Trk) family of receptor tyrosine kinases. This family, comprising TrkA, TrkB, and TrkC, are key regulators of neuronal development, function, and survival. **PF-06737007** exerts its therapeutic effects by binding to the ATP-binding pocket of the Trk kinases, thereby preventing their phosphorylation and subsequent activation of downstream signaling pathways.

Quantitative Selectivity Profile

The inhibitory activity of **PF-06737007** has been characterized in cell-based assays, demonstrating potent inhibition of all three Trk family members.

Target	IC50 (nM)
TrkA	7.7[1][2]
TrkB	15[1][2]
TrkC	3.9[1][2]

Table 1: In-vitro inhibitory potency of PF-06737007 against Trk kinases.

Beyond its on-target potency, **PF-06737007** has been shown to possess a high degree of selectivity. In a kinase panel screen, at a concentration of 1 μ M, **PF-06737007** inhibited TrkA by over 95% while not inhibiting any other tested kinase by more than 40%^[1]. This indicates a favorable selectivity profile, which is a critical attribute for minimizing off-target related side effects in therapeutic applications. A comprehensive, publicly available kinome scan detailing the full off-target profile across a wider panel of kinases is not available at the time of this writing.

Signaling Pathways

The Trk receptors, upon activation by their cognate neurotrophin ligands (Nerve Growth Factor for TrkA, Brain-Derived Neurotrophic Factor and Neurotrophin-4 for TrkB, and Neurotrophin-3 for TrkC), trigger a cascade of intracellular signaling events crucial for neuronal function. By inhibiting Trk autophosphorylation, **PF-06737007** effectively blocks these downstream pathways.

Trk Receptor Signaling Pathway Inhibition by **PF-06737007**

Experimental Protocols

While specific, detailed protocols for the evaluation of **PF-06737007** are not publicly available, this section outlines the general methodologies for key experiments used to characterize Trk inhibitors.

Biochemical Kinase Inhibition Assay (e.g., TR-FRET)

Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assays are a common method for quantifying kinase activity and inhibition.

Objective: To determine the in-vitro inhibitory potency (IC₅₀) of a test compound against a purified kinase.

Principle: The assay measures the phosphorylation of a substrate by the kinase. A europium-labeled anti-phospho-substrate antibody (donor) and an APC-labeled substrate (acceptor) are used. When the substrate is phosphorylated, the antibody binds, bringing the donor and acceptor into close proximity and allowing for FRET to occur upon excitation. An inhibitor will reduce the phosphorylation, leading to a decrease in the FRET signal.

General Workflow:



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TR-FRET Biochemical Assay Workflow

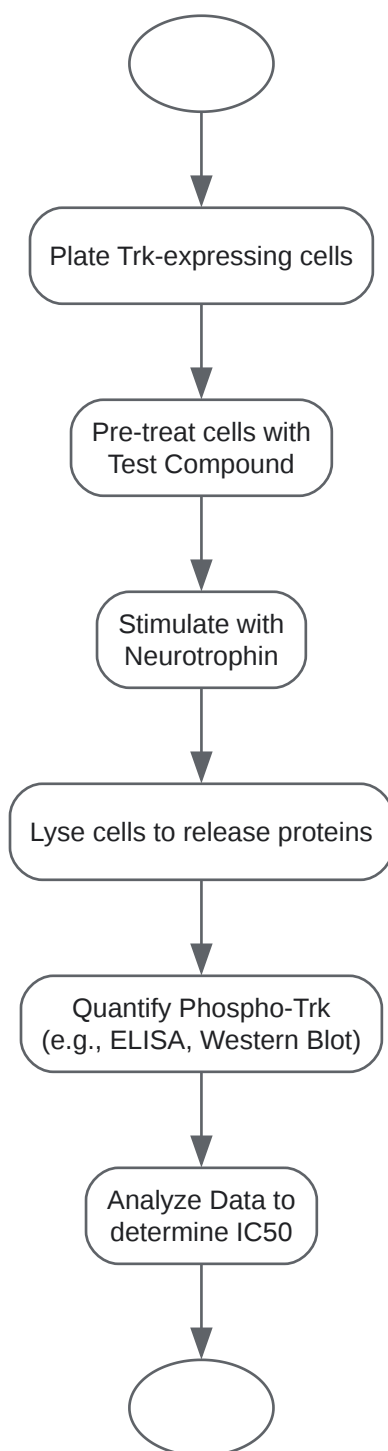
Cell-Based Trk Autophosphorylation Assay

This assay measures the ability of a compound to inhibit the autophosphorylation of Trk receptors in a cellular context.

Objective: To determine the cellular potency of a test compound in inhibiting ligand-induced Trk receptor activation.

Principle: Cells overexpressing a Trk receptor are stimulated with the corresponding neurotrophin to induce receptor dimerization and autophosphorylation. The level of phosphorylated Trk is then quantified, typically using an ELISA-based method or Western blotting.

General Workflow:



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Cell-Based Trk Autophosphorylation Assay Workflow

Conclusion

PF-06737007 is a potent and selective pan-Trk inhibitor. Its well-defined on-target activity and favorable selectivity profile make it a valuable tool for investigating the role of Trk signaling in various biological processes and a promising candidate for therapeutic development in indications driven by Trk pathway dysregulation. Further characterization through comprehensive kinome scanning would provide a more complete understanding of its off-target interaction profile.

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References

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